

Commercial Availability and Technical Guide for (2-Ethyl-hexyl)-hydrazine

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Compound of Interest

Compound Name: (2-Ethyl-hexyl)-hydrazine

Cat. No.: B15147340

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, potential synthesis, and key considerations for **(2-Ethyl-hexyl)-hydrazine** (CAS No. 887591-66-4). This document is intended for professionals in research and development who require a technical understanding of this compound.

Commercial Availability and Suppliers

(2-Ethyl-hexyl)-hydrazine is available from a number of specialized chemical suppliers. The primary suppliers identified are BOC Sciences and American Custom Chemicals Corporation. The compound is typically available in high purity, suitable for research and development purposes. Pricing and availability can be obtained by inquiring directly with the suppliers.

Table 1: Commercial Suppliers of **(2-Ethyl-hexyl)-hydrazine**

Supplier	Product Name	CAS Number	Purity	Available Quantities
BOC Sciences	(2-ETHYL- HEXYL)- HYDRAZINE	887591-66-4	Inquire	Inquire
American Custom Chemicals Corporation	1-(2- ETHYLHEXYL)H YDRAZINE	887591-66-4	95.00%	Inquire
ChemicalBook	(2-ETHYL- HEXYL)- HYDRAZINE	887591-66-4	95%	5MG, 10g

Note: Pricing and availability are subject to change and should be confirmed with the respective suppliers.

Physicochemical Properties

While a specific technical data sheet for **(2-Ethyl-hexyl)-hydrazine** was not readily available in the public domain, some basic properties can be inferred from its chemical structure and information available on supplier websites.

Table 2: Physicochemical Properties of **(2-Ethyl-hexyl)-hydrazine**

Property	Value	Source
CAS Number	887591-66-4	[1]
Molecular Formula	C8H20N2	[1]
Molecular Weight	144.26 g/mol	[1]
Canonical SMILES	CCCCC(CC)CNN	[1]

Proposed Synthesis Protocols

Detailed experimental protocols for the synthesis of **(2-Ethyl-hexyl)-hydrazine** are not widely published. However, based on general organic chemistry principles and established methods for the synthesis of substituted hydrazines, two plausible synthetic routes are proposed below. These protocols are intended as a guide and would require optimization and validation in a laboratory setting.

Proposed Method 1: Direct Alkylation of Hydrazine

This is a common method for the synthesis of mono-alkylated hydrazines. It involves the reaction of a large excess of hydrazine with an alkyl halide to minimize the formation of di- and tri-substituted products.

Reaction:

2-Ethylhexyl bromide + Hydrazine (excess) → **(2-Ethyl-hexyl)-hydrazine** + Hydrazine hydrobromide

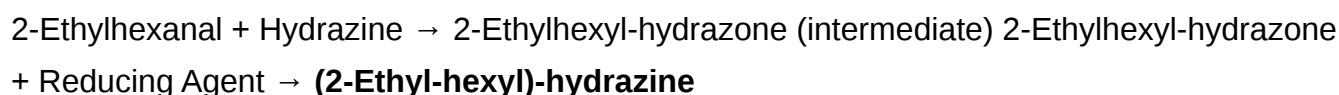
Experimental Protocol:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add a significant molar excess (e.g., 10-20 equivalents) of hydrazine hydrate.
- **Addition of Alkyl Halide:** Slowly add 2-ethylhexyl bromide (1 equivalent) dropwise to the stirring hydrazine hydrate at room temperature. An exothermic reaction may be observed; maintain the temperature with a water bath if necessary.
- **Reaction:** After the addition is complete, heat the reaction mixture to reflux and maintain for several hours (monitoring by TLC or GC-MS is recommended to determine completion).
- **Work-up:** Cool the reaction mixture to room temperature. Add a suitable organic solvent (e.g., diethyl ether or dichloromethane) and water. Separate the organic layer.
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by fractional distillation under reduced pressure to yield **(2-Ethyl-hexyl)-hydrazine**.

Proposed Method 2: Reductive Amination of 2-Ethylhexanal with Hydrazine

Reductive amination is another viable method for the synthesis of substituted hydrazines. This two-step, one-pot reaction involves the formation of a hydrazone intermediate followed by its reduction.

Reaction:



Experimental Protocol:

- **Hydrazone Formation:** In a round-bottom flask, dissolve 2-ethylhexanal (1 equivalent) in a suitable solvent such as ethanol or methanol. Add hydrazine hydrate (1-1.2 equivalents) and a catalytic amount of acid (e.g., acetic acid). Stir the mixture at room temperature for 1-2 hours to form the hydrazone.
- **Reduction:** Cool the reaction mixture in an ice bath. Slowly add a reducing agent such as sodium borohydride (NaBH₄) or sodium cyanoborohydride (NaBH₃CN) in portions.
- **Reaction:** Allow the reaction to warm to room temperature and stir for several hours until the reduction is complete (monitor by TLC or GC-MS).
- **Work-up:** Quench the reaction by the slow addition of water. Remove the organic solvent under reduced pressure. Extract the aqueous residue with an appropriate organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and concentrate. The crude product can be purified by column chromatography or distillation under reduced pressure.

Safety and Handling

A specific Safety Data Sheet (SDS) for **(2-Ethyl-hexyl)-hydrazine** is not publicly available. However, as a hydrazine derivative, it should be handled with extreme caution in a well-

ventilated fume hood. Personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, is mandatory. Hydrazine and its derivatives are often toxic, corrosive, and potentially carcinogenic.

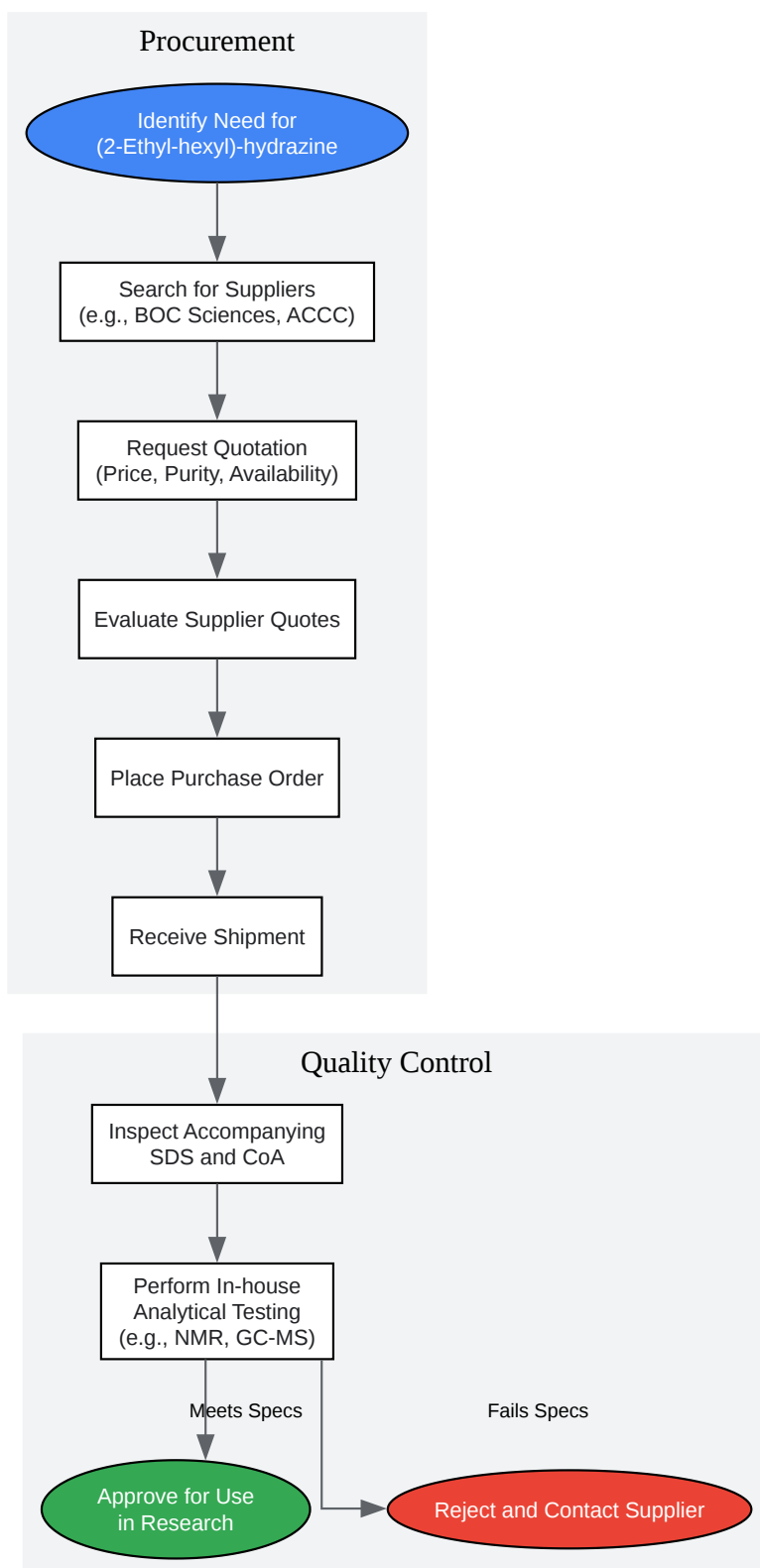
General Precautions:

- Avoid inhalation of vapors and contact with skin and eyes.
- Keep away from heat, sparks, and open flames.
- Store in a cool, dry, and well-ventilated area away from oxidizing agents.
- In case of a spill, absorb with an inert material and dispose of it as hazardous waste.

Visualizations

Procurement and Quality Control Workflow

The following diagram illustrates a typical workflow for procuring and ensuring the quality of **(2-Ethyl-hexyl)-hydrazine** for research applications.

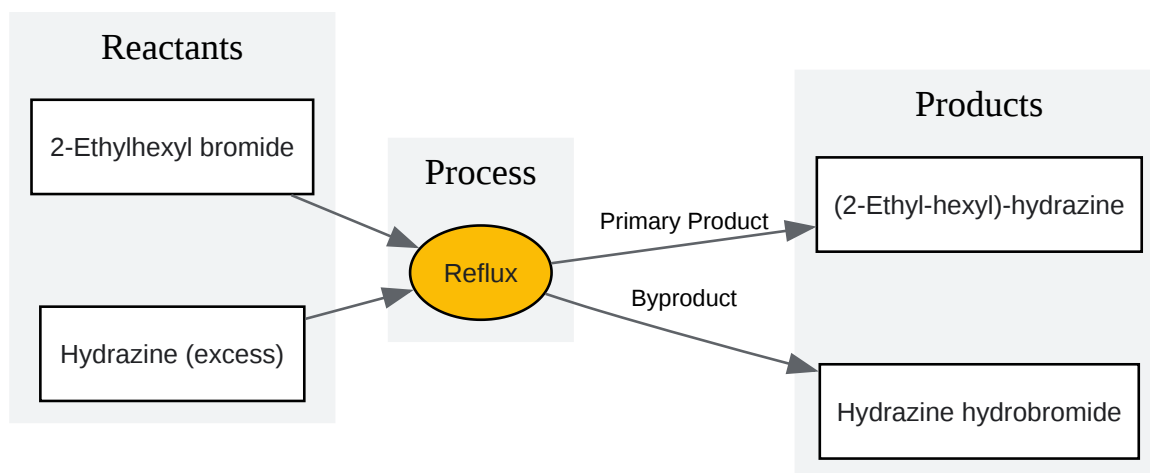


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Procurement and QC Workflow

Proposed Synthesis Pathway: Direct Alkylation

This diagram illustrates the proposed direct alkylation synthesis route for **(2-Ethyl-hexyl)-hydrazine**.



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References

- 1. (2-ETHYL-HEXYL)-HYDRAZINE | 887591-66-4 [chemicalbook.com]
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